

O-1918: Essential Safety and Disposal Guidance for Laboratory Professionals

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Compound of Interest

Compound Name: O1918

Cat. No.: B7910220

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For researchers, scientists, and drug development professionals utilizing O-1918, a synthetic cannabidiol analog, this document provides crucial information for its safe handling and proper disposal. O-1918 is primarily used in a research capacity as a selective antagonist for the G protein-coupled receptors GPR18 and GPR55.

Due to the specialized nature of this compound, a comprehensive, publicly accessible Safety Data Sheet (SDS) with all quantitative safety metrics is not readily available. The following information is compiled from chemical supplier data and general laboratory safety protocols. Users are strongly advised to consult their institution's safety office and refer to any supplier-provided safety information before handling this chemical.

Chemical and Physical Properties of O-1918

The following table summarizes the available quantitative data for O-1918. It is important to note that many specific physical and toxicological properties are not publicly documented.

Property	Value	Source
Chemical Name	1,3-Dimethoxy-5-methyl-2-[(1R,6R)-3-methyl-6-(1-methylethenyl)-2-cyclohexen-1-yl]-benzene	[1]
CAS Number	536697-79-7	[1][2][3]
Molecular Formula	C ₁₉ H ₂₆ O ₂	[1][2][3]
Molecular Weight	286.41 g/mol	[2][3]
Physical Appearance	Solid powder or a solution in methyl acetate.	[1][2][3]
Solubility	Soluble in DMSO (10 mM) and ethanol.	[1][3]
Storage Temperature	-20°C	[1][2]
Stability	Stable for at least 5 years when stored at -20°C.	[1]
Purity	Typically ≥95%	[2]
Flash Point	Data not available	
Boiling Point	Data not available	
Melting Point	Data not available	
Acute Toxicity	Toxicological properties have not been thoroughly investigated.	[4]

Experimental Protocols: Proper Disposal Procedures

As O-1918 is classified as a "Dangerous Good for transport" by some suppliers and its toxicological properties are not fully known, it must be handled and disposed of with caution.[5]

The following procedures are based on general best practices for the disposal of research-grade chemicals.

Step 1: Personal Protective Equipment (PPE)

Before handling O-1918, ensure you are wearing appropriate personal protective equipment, including:

- Safety glasses or goggles
- Chemical-resistant gloves (e.g., nitrile)
- A lab coat

Step 2: Waste Segregation and Collection

- **Solid Waste:** If you have O-1918 in solid form, any contaminated materials (e.g., weigh boats, pipette tips, contaminated paper towels) should be collected in a dedicated, clearly labeled hazardous waste container.
- **Liquid Waste:** If you are working with O-1918 in a solvent (such as methyl acetate or DMSO), the waste solution should be collected in a separate, sealed, and clearly labeled hazardous liquid waste container. Do not mix with other solvent waste streams unless permitted by your institution's hazardous waste protocols.
- **Sharps Waste:** Any needles or other contaminated sharps must be disposed of in a designated sharps container.

Step 3: Labeling

All waste containers must be clearly labeled with:

- The words "Hazardous Waste"
- The full chemical name: "O-1918" and its CAS number: "536697-79-7"
- The solvent used (if applicable)

- The approximate concentration and volume
- The date of accumulation

Step 4: Storage of Waste

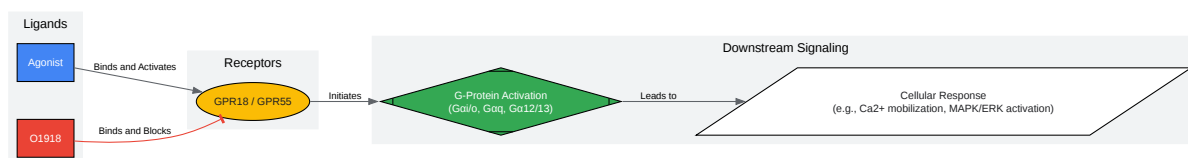
Store the hazardous waste containers in a designated, secure area, away from incompatible materials, until they are collected by your institution's environmental health and safety (EHS) department.

Step 5: Arranging for Disposal

Contact your institution's EHS or hazardous waste management office to arrange for the pickup and proper disposal of the O-1918 waste. Follow all institutional and local regulations for hazardous waste disposal. Do not dispose of O-1918 down the drain or in regular trash.

O-1918 Signaling Pathway Antagonism

O-1918 functions as an antagonist at the GPR18 and GPR55 receptors. This means it binds to these receptors but does not activate them, thereby blocking the binding and subsequent signaling of endogenous or synthetic agonists. The diagram below illustrates this inhibitory relationship.



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Caption: O-1918's antagonistic action on GPR18 and GPR55 receptors.

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